

CAS number and safety data for aluminum chloride oxide

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Compound of Interest

Compound Name: *Aluminum chloride oxide*

Cat. No.: *B078503*

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In-Depth Technical Guide to Aluminum Chloride Oxide

This technical guide provides a comprehensive overview of **Aluminum Chloride Oxide**, also known as aluminum oxychloride or basic aluminum chloride. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document details the compound's identification, safety data, and experimental protocols for its synthesis.

Compound Identification

Aluminum chloride oxide is an inorganic compound that exists as a complex mixture of polyaluminum hydroxychlorides. It is widely used in various industrial applications, particularly as a flocculant in water purification, as a component in antiperspirants, and as a catalyst in organic synthesis.

Identifier	Value	Source(s)
Chemical Name	Aluminum Chloride Oxide	[1] [2] [3]
Synonyms	Aluminium chloride oxide, Aluminum oxychloride, Basic aluminum chloride	[4]
CAS Number	13596-11-7	[1] [2] [3] [4]
Molecular Formula	AlClO	[1] [2]
Molecular Weight	78.43 g/mol	[2]

Safety and Toxicological Data

The following tables summarize the key safety and toxicological information for **aluminum chloride oxide**. It is crucial to handle this compound in a well-ventilated area and use appropriate personal protective equipment.[\[1\]](#)

Hazard Identification and Precautionary Measures

Hazard	Description	Precautionary Statements	Source(s)
Skin Corrosion/Irritation	Causes severe skin burns and eye damage. [5]	Wear protective gloves/protective clothing/eye protection/face protection. Wash skin thoroughly after handling. [1][5]	[1][5]
Eye Damage/Irritation	Causes serious eye damage. [5]	Wear tightly fitting safety goggles with side-shields. [1]	[1][5]
Respiratory Irritation	May cause respiratory irritation. [5]	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. [1][5]	[1][5]
Reactivity	Reacts violently with water.	Keep away from incompatible materials.	

Toxicological Data

Test	Result	Species	Source(s)
LD50 (unreported route)	4320 mg/kg	Rat	[6]
LD50 (unreported route)	5200 mg/kg	Mouse	[6]
LD50 (unreported route)	5430 mg/kg	Guinea Pig	[6]

First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.	
Eye Contact	Rinse out with plenty of water. Immediately call an ophthalmologist. Remove contact lenses.	
Ingestion	Make victim drink water (two glasses at most), avoid vomiting (risk of perforation). Call a physician immediately.	

Experimental Protocols: Synthesis of Polyaluminum Chloride (PAC)

Polyaluminum chloride (PAC) is a common form of **aluminum chloride oxide**. The following are detailed experimental protocols for its synthesis from different starting materials.

Synthesis from Waste Aluminum Foil

This protocol details the synthesis of PAC from waste aluminum foil.[7]

Materials:

- Granular aluminum foil waste
- Deionized (DI) water
- Hydrochloric acid (HCl), 35%
- Sodium hydroxide (NaOH), 1 M solution

Procedure:

- Wash 10 g of granular aluminum foil waste with hot DI water to remove impurities and dust.
- Dry the washed aluminum foil at 60 ± 10 °C.
- Hydrolyze the dried aluminum foil with 100 mL of preheated HCl solution (35% at 65 ± 5 °C) under continuous stirring. The reaction is: $2\text{Al} + 6\text{HCl} + 12\text{H}_2\text{O} \rightarrow 2\text{AlCl}_3 \cdot 6\text{H}_2\text{O} + 3\text{H}_2$.
- Increase the reaction temperature of the resulting aluminum chloride solution to 75 ± 5 °C with vigorous stirring (500 rpm) for 20 minutes.
- Add 1 M NaOH solution dropwise to the aluminum chloride solution under continuous stirring until a pH value of 9 ± 0.5 is reached. This corresponds to an OH/Al molar ratio of 2.
- A white gel of polyaluminum chloride (PAC) will form.
- Age the PAC gel for 24 hours.
- Separate the PAC gel by centrifugation.
- Wash the separated gel several times with DI water.
- Dry the washed PAC at 85 ± 5 °C in an air oven for 12 hours.
- Store the final dried PAC powder in a closed-cap glass bottle.

Synthesis from Aluminum Hydroxide

This protocol outlines the synthesis of PAC using aluminum hydroxide powder.[\[8\]](#)

Materials:

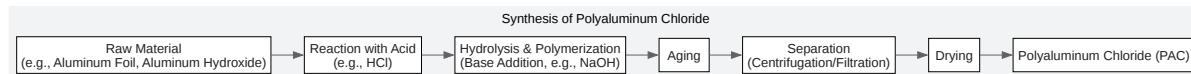
- Aluminum hydroxide powder ($\geq 98\%$ purity)
- Hydrochloric acid (HCl)
- Calcium aluminate $[\text{Ca}(\text{AlO}_2)_2]$ solution (5-15%)

Procedure:

- Gradually add aluminum hydroxide powder to a hydrochloric acid solution in a corrosion-resistant reactor. The molar ratio of $\text{Al}(\text{OH})_3$ to HCl should be controlled at approximately 1:2.3–2.7.
- Heat the mixture to 80–110 °C using steam or external heating while stirring continuously for 3–5 hours to form basic aluminum chloride.
- Cool the mixture to 50–70 °C.
- To adjust the product's basicity, add a 5–15% calcium aluminate solution. The final basicity is typically controlled between 40–90%.
- Continue the reaction for an additional 2–3 hours at 80–100 °C.
- The resulting mixture can then be aged, polymerized, and concentrated or dried to produce the final liquid or powder PAC product.

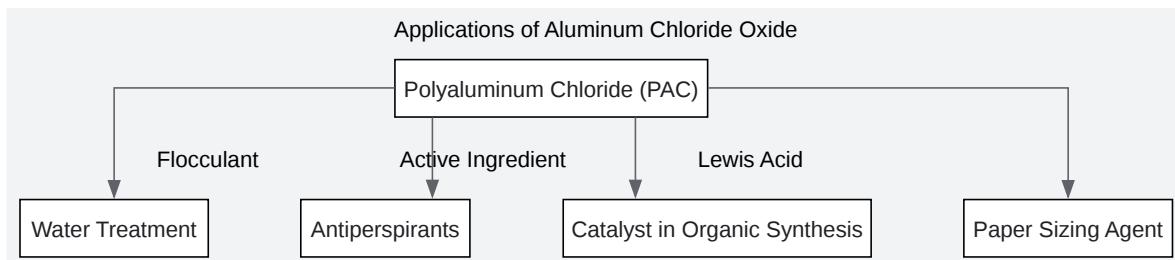
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the synthesis of polyaluminum chloride and the logical relationship of its applications.



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Caption: General experimental workflow for the synthesis of polyaluminum chloride.

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Caption: Logical relationships of **aluminum chloride oxide** applications.

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References

- 1. echemi.com [echemi.com]
- 2. 13596-11-7 CAS MSDS (aluminium chloride oxide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. aluminium chloride oxide | CAS#:13596-11-7 | Chemsoc [chemsoc.com]
- 4. Chemical Database: Aluminum chloride oxide (EnvironmentalChemistry.com) [environmentalchemistry.com]
- 5. fishersci.com [fishersci.com]
- 6. lookchem.com [lookchem.com]

- 7. mdpi.com [mdpi.com]
- 8. hxinmaterial.com [hxinmaterial.com]
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